

In-Depth Technical Guide: 2-Bromo-1,3-dimethyl-4-nitrobenzene

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Compound of Interest

Compound Name: 2-Bromo-1,3-dimethyl-4-nitrobenzene

Cat. No.: B1281309

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Bromo-1,3-dimethyl-4-nitrobenzene**, alongside a discussion of its potential applications and synthesis. Due to the limited availability of experimental data for this specific compound, this guide incorporates predicted properties and information from structurally related molecules to offer a thorough resource.

Core Compound Data

2-Bromo-1,3-dimethyl-4-nitrobenzene, with the CAS Number 60956-25-4, is a substituted aromatic compound. Its structure incorporates a benzene ring with bromo, nitro, and two methyl functional groups, suggesting its potential as a versatile intermediate in organic synthesis.

Quantitative Physicochemical Data

The following table summarizes the key quantitative data for **2-Bromo-1,3-dimethyl-4-nitrobenzene**. It is important to note that while the molecular weight and formula are definitive, other physical properties are predicted values due to a lack of published experimental data.

Property	Value	Source
Molecular Weight	230.06 g/mol	[1]
Molecular Formula	C ₈ H ₈ BrNO ₂	[1][2]
CAS Number	60956-25-4	[1][2]
Physical Form	Solid (Predicted)	
Storage Temperature	Room temperature, sealed in a dry environment.	

Synthesis and Experimental Protocols

While specific experimental protocols for the synthesis of **2-Bromo-1,3-dimethyl-4-nitrobenzene** are not readily available in published literature, general methods for the nitration and bromination of aromatic compounds can be adapted. The synthesis would likely involve the bromination of 1,3-dimethyl-4-nitrobenzene or the nitration of 2-bromo-1,3-dimethylbenzene.

General Nitration Procedure for Aromatic Compounds (Illustrative):

A common method for nitration involves the use of a nitrating mixture, typically consisting of concentrated nitric acid and concentrated sulfuric acid.

- The aromatic substrate (e.g., 2-bromo-1,3-dimethylbenzene) is dissolved in a suitable solvent.
- The nitrating mixture is added dropwise to the solution of the substrate, maintaining a controlled temperature, often with an ice bath.
- After the addition is complete, the reaction mixture is stirred for a specified period.
- The reaction is then quenched by pouring it into ice water.
- The product is extracted with an organic solvent, washed, dried, and purified, typically by recrystallization or column chromatography.

General Bromination Procedure for Aromatic Compounds (Illustrative):

Bromination of an activated aromatic ring can be achieved using bromine in the presence of a Lewis acid catalyst.

- The aromatic substrate (e.g., 1,3-dimethyl-4-nitrobenzene) is dissolved in an inert solvent.
- A Lewis acid catalyst, such as FeBr_3 , is added.
- Bromine is added dropwise to the mixture at a controlled temperature.
- The reaction is monitored until completion.
- The reaction mixture is then worked up by washing with a reducing agent solution (e.g., sodium bisulfite) to remove excess bromine, followed by washing with water and brine.
- The organic layer is dried and the solvent is removed to yield the crude product, which is then purified.

Potential Biological Activity and Applications in Drug Development

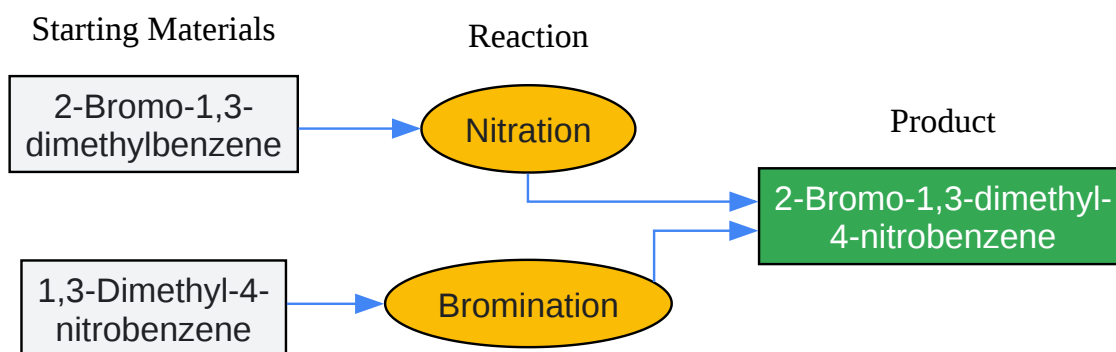
Nitroaromatic compounds are a known class of molecules with a wide range of biological activities, often attributed to the enzymatic reduction of the nitro group within cells, leading to the formation of cytotoxic reactive nitrogen species. While specific studies on the biological activity of **2-Bromo-1,3-dimethyl-4-nitrobenzene** are not extensively documented, its structural motifs suggest potential areas of investigation.

Aromatic nitro compounds have been explored for their utility in the synthesis of pharmaceuticals and other bioactive molecules. The nitro group can be reduced to an amine, a key functional group in many active pharmaceutical ingredients (APIs), and the bromine atom can serve as a handle for various cross-coupling reactions to build molecular complexity.

Given its structure, **2-Bromo-1,3-dimethyl-4-nitrobenzene** could serve as a valuable intermediate in the synthesis of novel therapeutic agents.[3] It can be used as a reference substance for drug impurities and as a reagent in biomedical research.[2]

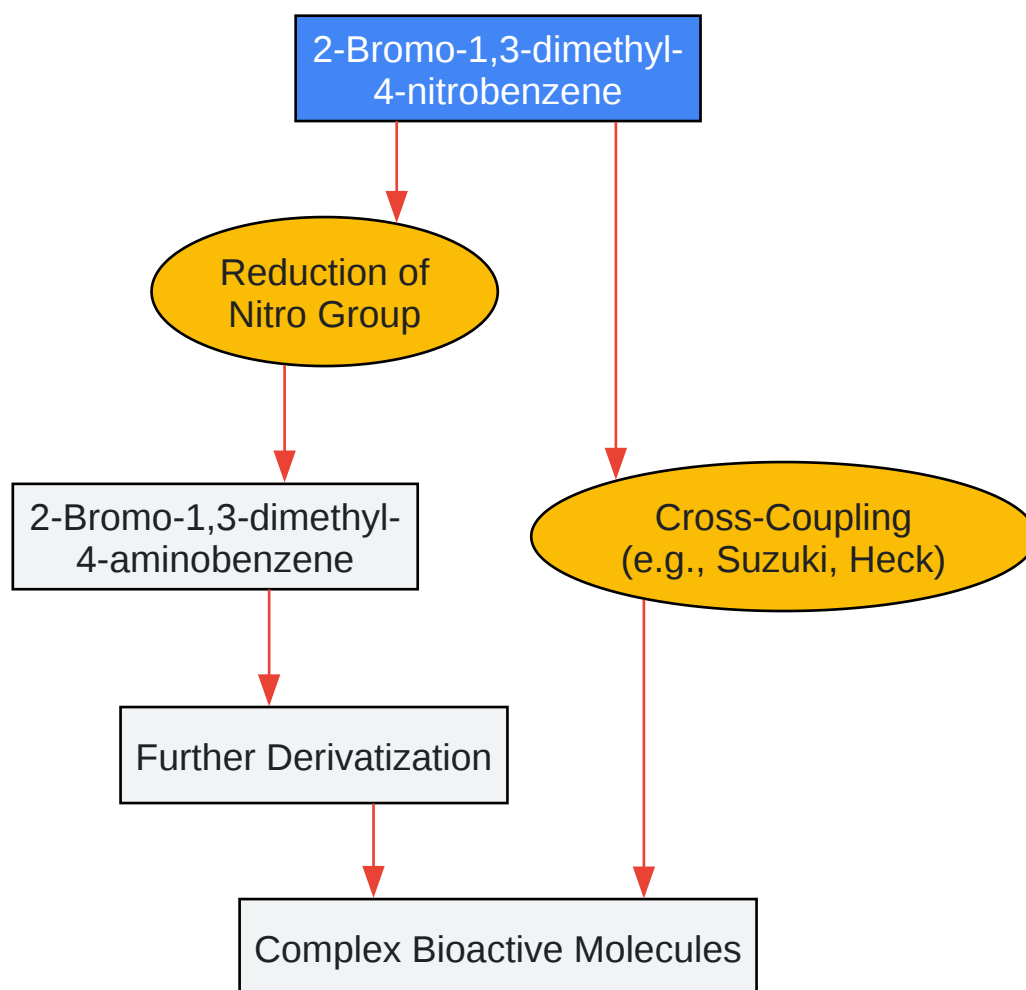
Visualizing Synthesis and Logic

To conceptualize the potential synthetic pathways and the logical relationship of this compound as a synthetic intermediate, the following diagrams are provided.



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Caption: Potential synthetic routes to **2-Bromo-1,3-dimethyl-4-nitrobenzene**.



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Caption: Role as a versatile synthetic intermediate.

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References

- 1. 60956-25-4|2-Bromo-1,3-dimethyl-4-nitrobenzene|BLD Pharm [bldpharm.com]
- 2. 60956-25-4|2-Bromo-1,3-dimethyl-4-nitrobenzene|2-Bromo-1,3-dimethyl-4-nitrobenzene|范德生物科技公司 [bio-fount.com]

- 3. mdpi.com [mdpi.com]
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